

An In-depth Technical Guide to 1,2-Dichloropentane

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Compound of Interest

Compound Name: 1,2-Dichloropentane

Cat. No.: B160153

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **1,2-dichloropentane**, along with detailed, illustrative experimental protocols for its synthesis and characterization. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Chemical Structure and Identification

1,2-Dichloropentane is a chlorinated hydrocarbon with the molecular formula $C_5H_{10}Cl_2$.^{[1][2][3][4][5]} The structure consists of a five-carbon pentane chain with two chlorine atoms attached to the first and second carbon atoms.

- IUPAC Name: **1,2-dichloropentane**^[1]
- CAS Number: 1674-33-5^{[1][2][3][4][5]}
- Molecular Formula: $C_5H_{10}Cl_2$ ^{[1][2][3][4][5]}
- SMILES: CCCC(CCl)Cl^[1]
- InChI: InChI=1S/C5H10Cl2/c1-2-3-5(7)4-6/h5H,2-4H2,1H3^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **1,2-dichloropentane** is presented in the table below.

Property	Value	Reference
Molecular Weight	141.04 g/mol	[2][3]
Appearance	Clear colorless to yellow liquid	
Boiling Point	148.3 °C	[2]
Melting Point	-75.05 °C (estimated)	[2]
Density	1.0767 g/cm ³ at 25 °C	[2]
Refractive Index	1.4448	[2]
Vapor Pressure	8.33 mmHg at 25°C	[2]
Flash Point	42.4 °C	[2]
Solubility	Insoluble in water	

Experimental Protocols

The following sections provide detailed, illustrative methodologies for the synthesis and characterization of **1,2-dichloropentane**.

Synthesis of 1,2-Dichloropentane from 1-Pentene

This protocol describes the synthesis of **1,2-dichloropentane** via the chlorination of 1-pentene.

Materials:

- 1-Pentene (C₅H₁₀)
- Chlorine gas (Cl₂) or a suitable chlorinating agent (e.g., sulfuryl chloride)
- Inert solvent (e.g., dichloromethane, CH₂Cl₂)
- Sodium bicarbonate (NaHCO₃) solution (5% w/v)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Gas inlet tube
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a well-ventilated fume hood, dissolve 1-pentene in an equal volume of dichloromethane in a round-bottom flask equipped with a magnetic stir bar and a gas inlet tube.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly bubble chlorine gas through the stirred solution. Monitor the reaction progress by observing the disappearance of the yellow-green color of the chlorine gas. Alternatively, use a stoichiometric amount of a liquid chlorinating agent like sulfuryl chloride, adding it dropwise.
- Once the reaction is complete (as indicated by the persistence of the chlorine color or by TLC/GC analysis), stop the addition of the chlorinating agent.
- Allow the reaction mixture to warm to room temperature.
- Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize any excess acid.
- Wash the organic layer with water.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent using a rotary evaporator.
- Purify the crude **1,2-dichloropentane** by fractional distillation under reduced pressure.

Characterization Techniques

Objective: To confirm the structure of **1,2-dichloropentane** by ^1H and ^{13}C NMR.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz)
- NMR tubes
- Deuterated chloroform (CDCl_3)
- Tetramethylsilane (TMS)

Procedure:

- Prepare a sample by dissolving approximately 10-20 mg of the purified **1,2-dichloropentane** in about 0.6 mL of CDCl_3 containing TMS as an internal standard.
- Transfer the solution to an NMR tube.
- Acquire the ^1H NMR spectrum. Expected signals will be complex due to spin-spin coupling, but should integrate to the correct proton ratios.
- Acquire the ^{13}C NMR spectrum. Five distinct signals are expected, corresponding to the five non-equivalent carbon atoms in the molecule.

Objective: To assess the purity of the synthesized **1,2-dichloropentane** and confirm its molecular weight.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer

- Appropriate GC column (e.g., a non-polar capillary column)
- Helium carrier gas
- Sample vials

Procedure:

- Prepare a dilute solution of the purified **1,2-dichloropentane** in a volatile solvent like dichloromethane.
- Inject a small volume (e.g., 1 μ L) of the sample into the GC.
- The GC will separate the components of the sample, and the mass spectrometer will detect and fragment the eluted compounds.
- The resulting mass spectrum should show a molecular ion peak corresponding to the molecular weight of **1,2-dichloropentane** (140.0160 g/mol for the most common isotopes) and characteristic fragmentation patterns.

Objective: To identify the functional groups present in **1,2-dichloropentane**.

Instrumentation:

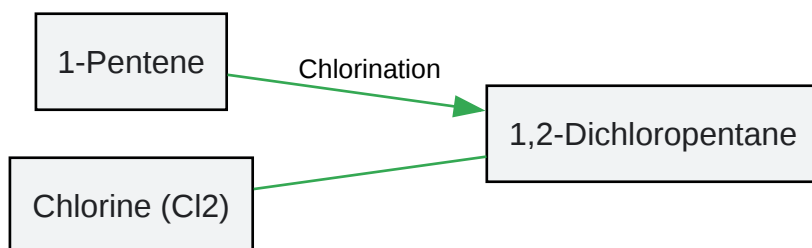
- FTIR Spectrometer
- Salt plates (e.g., NaCl or KBr) or a liquid sample cell

Procedure:

- Place a drop of the purified **1,2-dichloropentane** between two salt plates to create a thin film.
- Alternatively, fill a liquid sample cell with the sample.
- Place the sample in the FTIR spectrometer and acquire the spectrum.

- Expected characteristic absorption bands include C-H stretching and bending vibrations, and C-Cl stretching vibrations.

Visualizations



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Caption: Synthesis of **1,2-Dichloropentane** from 1-Pentene.

Safety and Handling

1,2-Dichloropentane is a flammable liquid and vapor. It is harmful if swallowed and causes skin and eye irritation. It may also cause respiratory irritation. Handle with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated area.

Applications

1,2-Dichloropentane can be used as a solvent and as an intermediate in organic synthesis. For instance, it is a useful research chemical in site-selective aliphatic C-H chlorination.[2]

This guide provides foundational information and illustrative protocols for working with **1,2-dichloropentane**. Researchers should always consult primary literature and safety data sheets for the most detailed and up-to-date information.

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